

# safe handling and storage procedures for 3-(3-Furyl)acrylic acid

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## Compound of Interest

Compound Name: 3-(3-Furyl)acrylic acid

Cat. No.: B048550

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## Technical Support Center: 3-(3-Furyl)acrylic Acid

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage procedures for **3-(3-Furyl)acrylic acid**.

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **3-(3-Furyl)acrylic acid**.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>6</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	138.12 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Melting Point	155-158 °C (lit.)	<a href="#">[1]</a>
Boiling Point	Not available	
Solubility in Water	Sparingly soluble (0.56 g/L at 25°C)	<a href="#">[1]</a>
Appearance	Solid	<a href="#">[4]</a>

## Experimental Protocols

Adherence to proper laboratory protocols is crucial when working with **3-(3-Furyl)acrylic acid** to ensure personnel safety and maintain the integrity of the compound.

## Personal Protective Equipment (PPE)

Before handling the compound, ensure the following PPE is worn:

- Eye Protection: Chemical safety goggles or glasses.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: In case of insufficient ventilation or when handling large quantities that may generate dust, use a NIOSH-approved respirator.

## Handling Protocol

- Work Area: Always handle **3-(3-Furyl)acrylic acid** in a well-ventilated area, preferably within a chemical fume hood.
- Dispensing:
  - Minimize the creation of dust when weighing or transferring the powder.
  - Use a spatula or other appropriate tool for transferring the solid.
  - Close the container tightly immediately after use to prevent absorption of moisture, as the compound is hygroscopic.[3][5]
- Spill Management:
  - In case of a spill, avoid breathing the dust.
  - Carefully sweep up the spilled solid and place it in a suitable, closed container for disposal.[3][5]

- Clean the spill area with an appropriate solvent and then wash with soap and water.
- Hygiene:
  - Wash hands thoroughly with soap and water after handling the compound.
  - Do not eat, drink, or smoke in the laboratory.

## Storage Protocol

- Container: Store **3-(3-Furyl)acrylic acid** in its original, tightly sealed container.[3][5]
- Environment:
  - Store in a cool, dry, and well-ventilated place.[3][5]
  - To maintain its integrity, it is recommended to store the compound under an inert gas (e.g., argon or nitrogen) due to its hygroscopic nature.[3][5]
- Incompatibilities:
  - Store away from incompatible materials, particularly strong oxidizing agents.[4]

## Troubleshooting and FAQs

This section addresses common issues and questions that may arise during the handling and storage of **3-(3-Furyl)acrylic acid**.

**Q1:** The **3-(3-Furyl)acrylic acid** has formed clumps. What should I do?

**A1:** The clumping is likely due to moisture absorption, as the compound is hygroscopic.[3][5] While the compound may still be usable for some applications, its purity might be compromised. To prevent this, always store it in a tightly sealed container in a dry environment, preferably in a desiccator or under an inert atmosphere.

**Q2:** I accidentally inhaled some dust from the compound. What are the immediate first aid measures?

A2: If you inhale dust, immediately move to an area with fresh air. If you experience any respiratory irritation, such as coughing or difficulty breathing, seek medical attention.[3][5] Always handle this compound in a well-ventilated area to avoid inhalation.

Q3: What should I do in case of skin or eye contact?

A3:

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[3][5] Remove any contaminated clothing. If irritation persists, consult a physician.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[3][5] Seek immediate medical attention.

Q4: How should I dispose of waste **3-(3-Furyl)acrylic acid**?

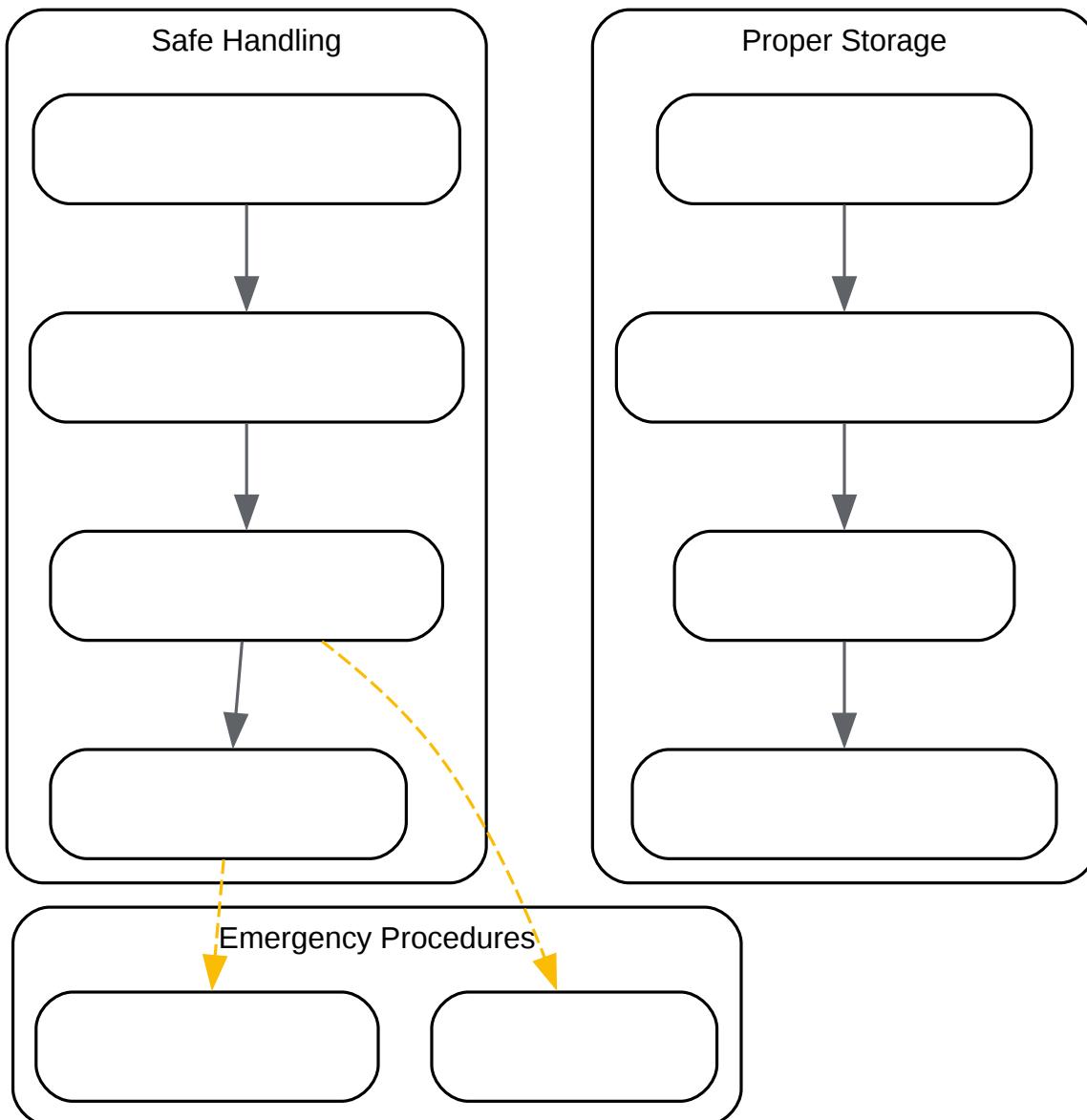
A4: Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations. It is generally recommended to use a licensed professional waste disposal service.[3]

Q5: Can I store **3-(3-Furyl)acrylic acid** at room temperature?

A5: Yes, it can be stored at room temperature in a cool, dry place.[3][5] The key is to protect it from moisture and incompatible substances.

## Visual Guides

## Safe Handling and Storage Workflow



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Caption: Logical workflow for safe handling and storage of **3-(3-Furyl)acrylic acid**.

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